

Application Notes and Protocols for Bisoxazolidine Crosslinking Density Analysis

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Compound of Interest

Compound Name: *Bisoxazolidine*

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These application notes provide a detailed overview and experimental protocols for the analysis of crosslinking density in polymers crosslinked with **bisoxazolidine** compounds. Understanding the crosslink density is crucial for predicting and controlling the mechanical properties, degradation, and release kinetics of materials used in various applications, including coatings, adhesives, and drug delivery systems.

Introduction to Bisoxazolidine Crosslinking

Bisoxazolidine crosslinkers are utilized in polymer chemistry, particularly in polyurethane systems, as latent hardeners. Their crosslinking mechanism is typically triggered by moisture. In the presence of water, the oxazolidine rings hydrolyze to form amino alcohols. These newly formed reactive groups then react with isocyanate functionalities on polymer chains, leading to the formation of a crosslinked network. This moisture-triggered curing process is advantageous in applications where a long pot-life followed by a rapid cure is desired.

Key Techniques for Crosslinking Density Analysis

The extent of crosslinking significantly influences the macroscopic properties of a polymer. Several techniques can be employed to quantify the crosslink density. This document details three common methods: Swelling Tests, Dynamic Mechanical Analysis (DMA), and Gel Fraction Analysis.

Swelling Test

Application Note

The swelling test is a simple and widely used method to estimate the crosslink density of a polymer network. A crosslinked polymer, when immersed in a suitable solvent, will not dissolve but will swell by absorbing the solvent. The extent of swelling is inversely proportional to the crosslink density; a higher crosslink density restricts the expansion of the polymer network, resulting in a lower degree of swelling. The Flory-Rehner equation is a fundamental theoretical model used to relate the swelling behavior to the molecular weight between crosslinks (M_c), and subsequently, the crosslink density.^{[1][2][3][4]}

M_c

Illustrative Data:

The following table presents illustrative data demonstrating the expected trend in swelling ratio with varying **bisoxazolidine** crosslinker concentrations in a hypothetical polyurethane system.

Sample ID	Bisoxazolidine Concentration (wt%)	Swelling Ratio (Q)	Calculated Crosslink Density (mol/cm ³)
PU-BOX-1	1	8.5	1.2×10^{-4}
PU-BOX-2	2	6.2	2.5×10^{-4}
PU-BOX-3	5	3.8	6.8×10^{-4}
PU-BOX-4	10	2.1	1.5×10^{-3}

Experimental Protocol

Based on ASTM D2765^{[5][6][7][8]}

Objective: To determine the swelling ratio and calculate the crosslink density of a **bisoxazolidine**-crosslinked polymer.

Materials:

- Cured polymer sample (e.g., polyurethane film)
- Solvent (e.g., Toluene, Tetrahydrofuran - THF)
- Analytical balance (accurate to 0.0001 g)
- Wire mesh cage or tea bag
- Vial or beaker with a lid
- Oven (vacuum or standard)
- Desiccator

Procedure:

- Sample Preparation: Cut a small piece of the cured polymer (approximately 0.1-0.2 g) and record its initial dry weight (W_d).

W_d

).

- Immersion: Place the sample in a wire mesh cage and immerse it in a vial containing a suitable solvent. Ensure the sample is fully submerged.
- Equilibrium Swelling: Seal the vial and allow the sample to swell at a constant temperature (e.g., room temperature) until it reaches equilibrium. This may take from several hours to a few days. Periodically remove the sample, quickly blot the surface with filter paper to remove excess solvent, and weigh it. Equilibrium is reached when the weight of the swollen sample (W_s) remains constant.

W_s

) remains constant.

- Drying: After the final swollen weight is recorded, remove the sample from the solvent and dry it in an oven (e.g., 60°C under vacuum) until a constant weight is achieved. This ensures all the solvent has been removed.

- Final Weight: Record the final dry weight of the polymer network (ngcontent-ng-c4139270029="" _ngghost-ng-c4115135284="" class="inline ng-star-inserted">

$$W_{fd} W_{fd}$$

).

Calculations:

- Swelling Ratio (Q): ngcontent-ng-c4139270029="" _ngghost-ng-c4115135284="" class="inline ng-star-inserted">

$$Q = 1 + \rho_p \left(\frac{W_s - W_{fd}}{W_{fd} \cdot \rho_s} \right) \quad Q = 1 + \rho_p (W_{fd} \cdot \rho_s W_s - W_{fd})$$

where:

- ρ_p

is the density of the polymer

- ρ_s

is the density of the solvent

- Flory-Rehner Equation for Crosslink Density (

$$v_e v_e$$

):

$$-[\ln(1 - v_p) + v_p + \chi v_p^2] = V_s v_e \left(v_p^{1/3} - \frac{v_p}{2} \right) - [\ln(1 - v_p) + v_p + \chi v_p^2] = V_s v_e (v_p^{1/3} - 2v_p)$$

where:

- $v_p = 1/Q$

is the volume fraction of the polymer in the swollen gel

- χ

is the Flory-Huggins polymer-solvent interaction parameter

- V_s

is the molar volume of the solvent

- ν_e

is the crosslink density

Dynamic Mechanical Analysis (DMA)

Application Note

Dynamic Mechanical Analysis (DMA) is a powerful technique for characterizing the viscoelastic properties of polymers.[4][9] For crosslinked materials, DMA can provide a quantitative measure of the crosslink density. In a DMA experiment, a small oscillatory strain is applied to the sample, and the resulting stress is measured. This allows for the determination of the storage modulus (E'), which represents the elastic response of the material. For a crosslinked polymer above its glass transition temperature (

T_g

), in the rubbery plateau region, the storage modulus is directly proportional to the crosslink density.[3][10] A higher storage modulus in this region indicates a more densely crosslinked network.

Illustrative Data:

The following table shows illustrative DMA data for a hypothetical polyurethane system with varying concentrations of a **bisoxazolidine** crosslinker.

Sample ID	Bisoxazolidine Concentration (wt%)	Storage Modulus (E') at T_g Tg + 40°C (MPa)	Calculated Crosslink Density (mol/cm ³)
PU-BOX-1	1	1.5	2.0×10^{-4}
PU-BOX-2	2	3.2	4.3×10^{-4}
PU-BOX-3	5	8.1	1.1×10^{-3}
PU-BOX-4	10	15.5	2.1×10^{-3}

Experimental Protocol

Objective: To determine the storage modulus in the rubbery plateau and calculate the crosslink density.

Materials and Equipment:

- Dynamic Mechanical Analyzer (DMA)
- Cured polymer sample of defined geometry (e.g., rectangular film)
- Liquid nitrogen (for sub-ambient temperature scans)

Procedure:

- Sample Preparation: Prepare a rectangular sample of the cured polymer with precise dimensions (length, width, and thickness).
- Instrument Setup:
 - Select an appropriate measurement mode (e.g., tensile, single cantilever, or three-point bending).[\[11\]](#)
 - Mount the sample in the DMA clamps.

- Set the experimental parameters:

- Temperature Range: From below the glass transition temperature (

T_g T_g

) to well into the rubbery plateau (e.g., -50°C to 150°C).

- Heating Rate: A typical rate is 3-5°C/min.[12]

- Frequency: A standard frequency is 1 Hz.

- Strain Amplitude: A small amplitude within the linear viscoelastic region (LVER) of the material (e.g., 0.1%).

- Data Acquisition: Start the temperature sweep and record the storage modulus (E'), loss modulus (E''), and tan delta as a function of temperature.

- Data Analysis:

- Identify the glass transition temperature (

T_g T_g

), often taken as the peak of the tan delta curve.

- Determine the value of the storage modulus (E') in the rubbery plateau region, which is the relatively flat region of the E' curve at temperatures above the

T_g T_g

.

Calculation of Crosslink Density (

v_e v_e

):

The crosslink density can be calculated from the storage modulus in the rubbery plateau using the theory of rubber elasticity:

$$E' = 3\nu_e RT \quad E' = 3\nu_e RT$$

where:

- E'

is the storage modulus in the rubbery plateau (in Pa)

- ν_e

is the crosslink density (in mol/m³)

- R

is the ideal gas constant (8.314 J/mol·K)

- T

is the absolute temperature (in K) in the rubbery plateau region

Gel Fraction Analysis

Application Note

Gel fraction analysis is a gravimetric method used to determine the percentage of a polymer that is insoluble in a given solvent.^[13] This insoluble portion, or gel, is the crosslinked network. A higher gel fraction corresponds to a greater degree of crosslinking. This technique is particularly useful for assessing the overall extent of the curing reaction and for quality control purposes.

Illustrative Data:

The following table provides illustrative gel fraction data for a hypothetical polyurethane coating cured with different amounts of a **bisoxazolidine** crosslinker.

Sample ID	Bisoxazolidine Concentration (wt%)	Gel Fraction (%)
PU-BOX-1	1	85.2
PU-BOX-2	2	92.5
PU-BOX-3	5	97.8
PU-BOX-4	10	99.1

Experimental Protocol

Objective: To determine the gel fraction of a **bisoxazolidine**-crosslinked polymer.

Materials:

- Cured polymer sample
- Solvent (e.g., THF, acetone)
- Soxhlet extraction apparatus or a simple vial for immersion
- Wire mesh pouch or filter paper
- Analytical balance
- Oven (vacuum or standard)
- Desiccator

Procedure:

- Initial Weight: Accurately weigh a piece of the cured polymer sample (

W_i

).

- Extraction:

- Place the sample in a wire mesh pouch.
- Perform solvent extraction using a Soxhlet apparatus for a prolonged period (e.g., 24 hours) to remove any uncrosslinked polymer (sol fraction).
- Alternatively, for simpler setups, immerse the pouched sample in a sealed vial of solvent and agitate for an extended period, replacing the solvent periodically.
- Drying: After extraction, carefully remove the sample from the pouch and dry it in an oven at an appropriate temperature (e.g., 60°C) until a constant weight is achieved.
- Final Weight: Weigh the dried, insoluble polymer network (

 W_f).^[1]

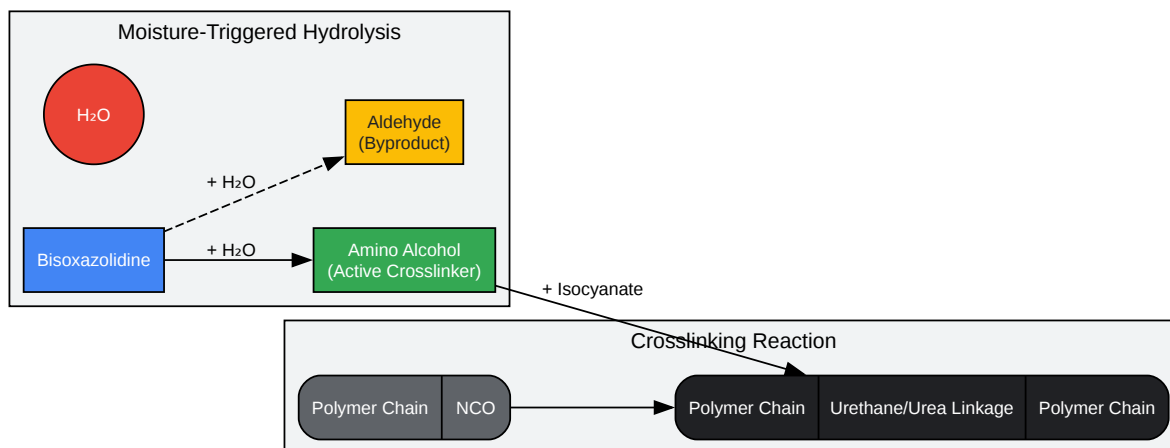
Calculation:

Gel Fraction (%) =

$$\frac{W_f}{W_i} \times 100$$

Visualizations

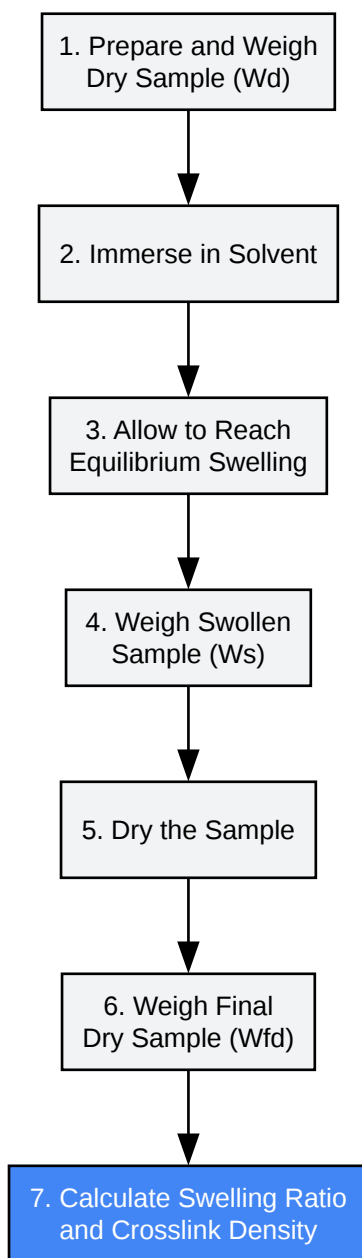
Bisoxazolidine Crosslinking Mechanism



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Caption: Moisture-triggered crosslinking mechanism of **bisoxazolidine** with an isocyanate-functionalized polymer.

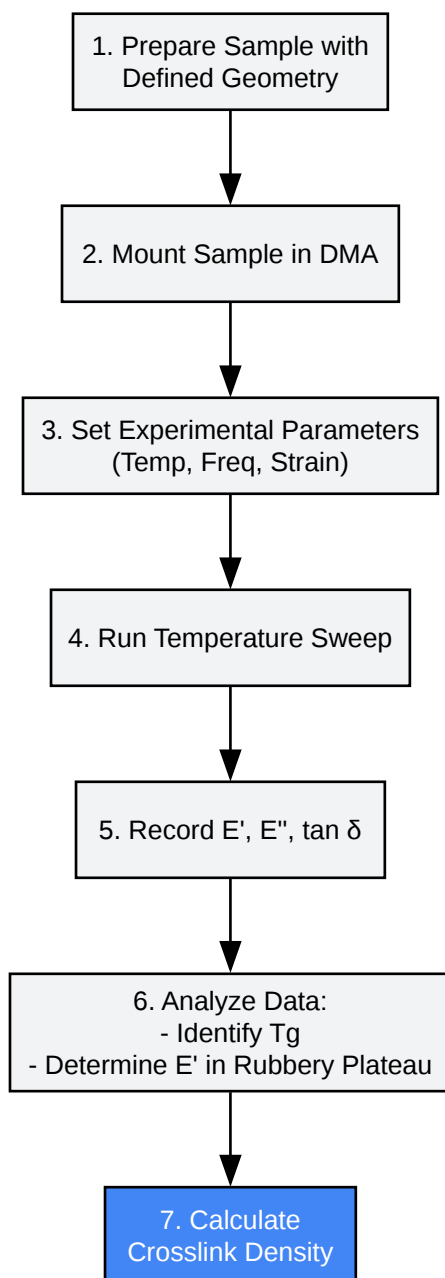
Experimental Workflow for Swelling Test



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Caption: Step-by-step workflow for determining crosslink density using the swelling test method.

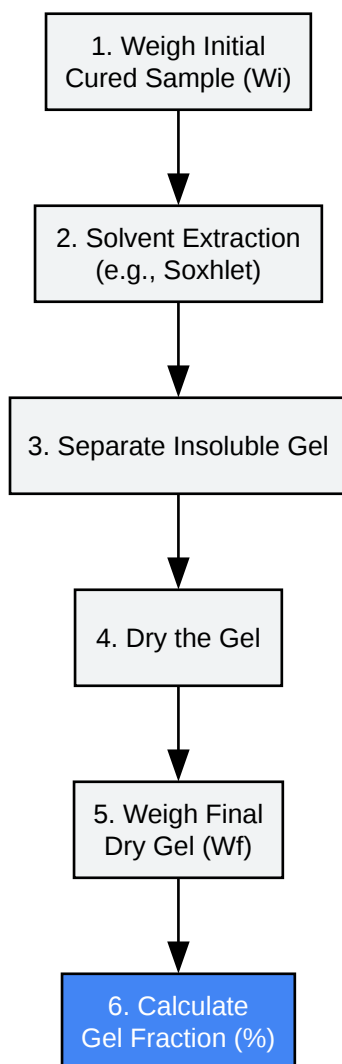
Experimental Workflow for DMA



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Caption: Workflow for the determination of crosslink density via Dynamic Mechanical Analysis.

Experimental Workflow for Gel Fraction Analysis



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Caption: Procedure for determining the gel fraction of a crosslinked polymer.

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